

An In-depth Guide to Lactose Octaacetate: Molecular Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B1630657

[Get Quote](#)

Lactose octaacetate is a fully acetylated derivative of lactose, a disaccharide. This technical guide provides essential information on its molecular formula and weight, crucial for researchers and professionals in drug development and synthetic carbohydrate chemistry.

Molecular Data Summary

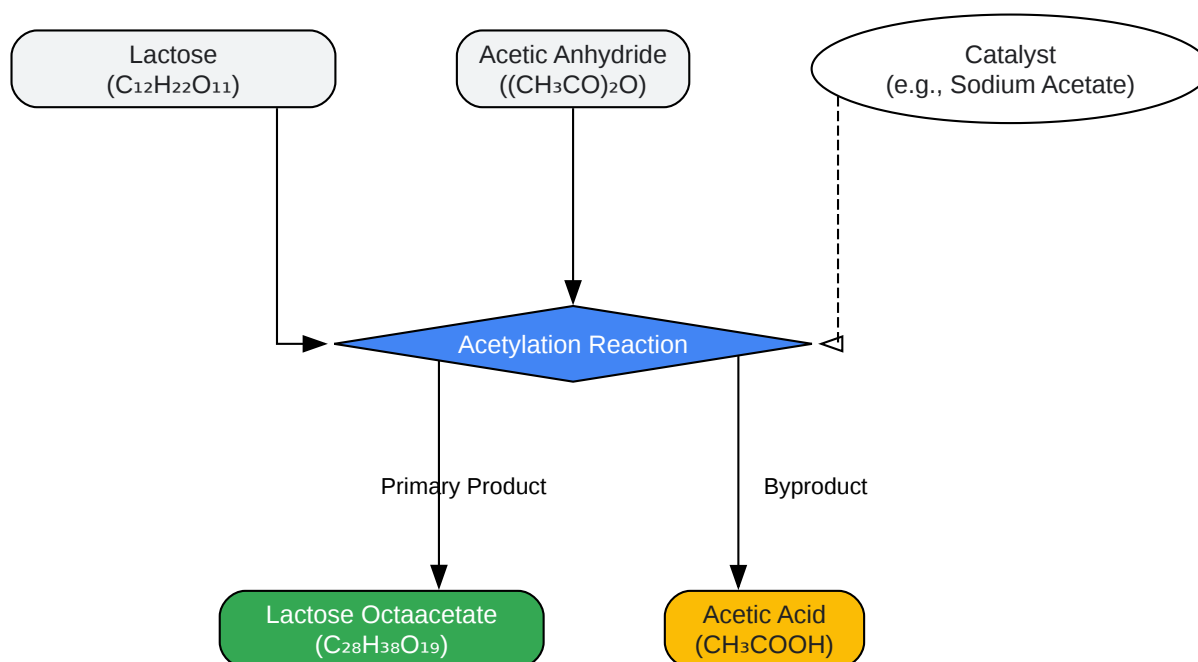
The fundamental molecular properties of **lactose octaacetate** are summarized below. This data is vital for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

| Property | Value | References |
|-------------------|---|--------------|
| Molecular Formula | C ₂₈ H ₃₈ O ₁₉ | [1][2][3][4] |
| Molecular Weight | 678.59 g/mol | [2][3][4] |
| Alternate Names | β-Octaacetyllactose, 4-O-(2,3,4,6-Tetra-O-acetyl-β-D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose | [2][5] |
| CAS Number | 6291-42-5 | [2][4][6] |

Synthesis Overview

Lactose octaacetate is synthesized from lactose through an esterification reaction. A common laboratory-scale method involves the reaction of lactose with acetic anhydride, often in the presence of a catalyst such as anhydrous sodium acetate.[5] This process, known as acetylation, replaces all of the hydroxyl (-OH) groups on the lactose molecule with acetyl (-OCOCH₃) groups.

The following diagram illustrates the logical relationship in the synthesis of **lactose octaacetate**.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Lactose Octaacetate** from Lactose.

Experimental Protocol: Microwave-Assisted Acetylation of Lactose

This section details a "green" synthesis method for **lactose octaacetate** using microwave irradiation, which can offer higher yields and shorter reaction times compared to conventional

heating.[5]

Materials:

- Lactose
- Acetic anhydride
- Microwave synthesis reactor

Procedure:

- Combine lactose and acetic anhydride in a suitable reaction vessel for the microwave reactor.
- Place the vessel inside the microwave reactor.
- Irradiate the mixture under controlled temperature and time settings. The specific parameters (power, temperature, duration) may need optimization but are generally more efficient than traditional heating methods.[5]
- Upon completion of the reaction, the crude product is typically purified. This may involve steps such as cooling to induce crystallization, followed by filtration and washing with a solvent like ethanol to remove excess acetic anhydride and acetic acid.
- The purity of the resulting **lactose octaacetate** can be assessed using techniques such as Thin-Layer Chromatography (TLC), Infrared (IR) spectroscopy, and Nuclear Magnetic Resonance (NMR) spectroscopy.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NCBI | NLM | NIH [pubmed.ncbi.nlm.nih.gov]

- 2. scbt.com [scbt.com]
- 3. synthose.com [synthose.com]
- 4. 6291-42-5 CAS MSDS (LACTOSE OCTAACETATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. biointerfaceresearch.com [biointerfaceresearch.com]
- 6. LACTOSE OCTAACETATE | 6291-42-5 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Guide to Lactose Octaacetate: Molecular Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630657#lactose-octaacetate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com